

# 1-Nonanethiol physical properties

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## Compound of Interest

Compound Name: 1-Nonanethiol

Cat. No.: B074206

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An In-depth Technical Guide to the Physical Properties of **1-Nonanethiol**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1-Nonanethiol** (also known as n-nonyl mercaptan) is an organic thiol with the chemical formula  $\text{CH}_3(\text{CH}_2)_8\text{SH}$ .<sup>[1]</sup> It is a colorless to pale yellow liquid characterized by a strong, unpleasant odor.<sup>[2][3][4]</sup> This compound is of significant interest in various fields, including materials science for the formation of self-assembled monolayers on metal surfaces and as a germination stimulator.<sup>[5][6]</sup> A thorough understanding of its physical properties is crucial for its application in research and development, ensuring proper handling, storage, and integration into experimental and industrial processes. This guide provides a detailed overview of the core physical properties of **1-nonanethiol**, methodologies for their determination, and the underlying molecular factors influencing these characteristics.

## Data Presentation: Core Physical Properties

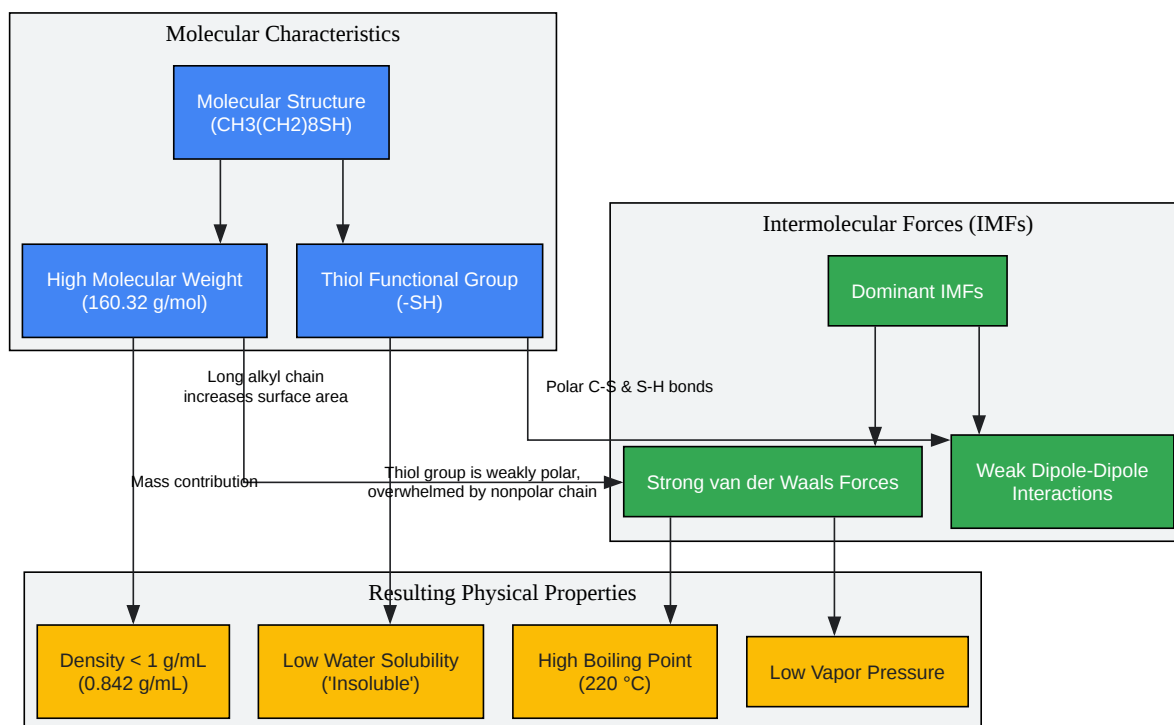
The quantitative physical properties of **1-nonanethiol** are summarized in the table below for clear reference and comparison.

Property	Value	Units	Conditions
Molecular Weight	160.32	g/mol	-
Boiling Point	219 - 220	°C	760 mmHg
Melting Point	-21 to -20	°C	-
Density	0.840 - 0.842	g/mL	at 25 °C
Flash Point	78 - 79	°C	Closed Cup
Vapor Pressure	0.13 - 0.172	mmHg	at 25 °C
Refractive Index	1.455	n <sub>20/D</sub>	at 20 °C
Water Solubility	Insoluble / Very Poor	-	at 25 °C

[1][2][3][4][5][6][7][8][9][10][11][12]

## Visualization of Influencing Factors

The physical properties of a substance are dictated by its molecular structure and the resulting intermolecular forces. The following diagram illustrates the logical relationships between the structural features of **1-nonanethiol** and its key physical characteristics.



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Caption: Factors influencing the physical properties of **1-nonanethiol**.

## Experimental Protocols

The accurate determination of physical properties is fundamental to chemical characterization. Below are detailed methodologies for measuring the key properties of liquid samples like **1-nonanethiol**.

## Boiling Point Determination (Micro-Reflux Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.<sup>[13][14]</sup> A micro-boiling point determination is suitable when only a small volume of the sample is available.<sup>[13][15]</sup>

- Apparatus: Small test tube, thermometer, capillary tube (sealed at one end), heating block or oil bath, stirrer.<sup>[15][16]</sup>
- Methodology:
  - Place approximately 0.5 mL of **1-nonanethiol** into the small test tube.<sup>[15]</sup>
  - Insert the capillary tube into the test tube with its open end down.<sup>[16]</sup>
  - Position a thermometer so that its bulb is close to the capillary tube, ensuring the reading will be of the vapor temperature, not the liquid itself.<sup>[15]</sup>
  - Heat the apparatus gently. Initially, air trapped in the capillary tube will bubble out.<sup>[13]</sup>
  - Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates the liquid has reached its boiling point.<sup>[13]</sup>
  - Stop heating and allow the apparatus to cool slowly.
  - The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.<sup>[13]</sup>
  - Repeat the measurement to ensure consistency.

## Melting Point Determination (Capillary Method)

The melting point is the temperature at which a substance transitions from a solid to a liquid state.<sup>[17]</sup> For substances like **1-nonanethiol**, which are liquid at room temperature, this requires cooling the sample until it solidifies.

- Apparatus: Capillary tube, melting point apparatus (e.g., Mel-Temp or Thiele tube), cooling bath (e.g., dry ice/acetone).<sup>[18][19]</sup>

- Methodology:
  - Dip a capillary tube into liquid **1-nonanethiol** to draw a small amount (2-3 mm height) into the tube.
  - Freeze the sample by placing the capillary tube in a cooling bath until the liquid solidifies.
  - Place the capillary tube into the melting point apparatus.[\[17\]](#)
  - Begin heating slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[\[18\]](#)[\[20\]](#)
  - Record the temperature at which the first droplet of liquid appears (onset of melting).
  - Record the temperature at which the entire solid has turned into a clear liquid (completion of melting). The range between these two temperatures is the melting range.[\[18\]](#) For a pure substance, this range is typically narrow.

## Density Determination (Pycnometer or Graduated Cylinder Method)

Density is the mass of a substance per unit volume.[\[21\]](#)[\[22\]](#) It can be determined gravimetrically using standard laboratory glassware.

- Apparatus: Electronic balance, graduated cylinder (10 mL or 25 mL) or a pycnometer for higher accuracy.[\[21\]](#)[\[23\]](#)
- Methodology (using a graduated cylinder):
  - Measure the mass of a clean, dry graduated cylinder on an electronic balance and record it ( $m_1$ ).[\[21\]](#)
  - Carefully add a specific volume of **1-nonanethiol** (e.g., 10 mL) to the graduated cylinder. Read the volume from the bottom of the meniscus.[\[21\]](#)[\[24\]](#)
  - Measure the combined mass of the graduated cylinder and the liquid ( $m_2$ ).[\[21\]](#)

- Calculate the mass of the liquid by subtracting the mass of the empty cylinder (mass =  $m_2 - m_1$ ).
- Calculate the density using the formula: Density = Mass / Volume.[22]
- For higher precision, perform the measurement multiple times and average the results.[21]  
Using a pycnometer, which is a flask with a precisely known volume, follows a similar principle but yields more accurate results.[23]

## Flash Point Determination (Closed-Cup Method)

The flash point is the lowest temperature at which a liquid can form an ignitable mixture in the air near its surface.[6] The closed-cup method is preferred for its safety and accuracy.

- Apparatus: A closed-cup flash point tester (e.g., Pensky-Martens or Tag Closed Tester).
- Methodology:
  - Place the **1-nonanethiol** sample into the test cup of the apparatus.
  - Close the lid and begin heating the sample at a slow, constant rate.
  - At regular temperature intervals, apply an ignition source (a small flame) through an opening in the lid.
  - The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite with a brief flash.
  - It is crucial to perform this experiment in a well-ventilated fume hood due to the flammability and noxious odor of the thiol.

## Solubility Determination (Qualitative Method)

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. [25] For **1-nonanethiol**, its solubility in water is a key property.

- Apparatus: Test tubes, spatula or dropper, distilled water.[25]

- Methodology:
  - Add a known volume of the solvent (e.g., 5 mL of distilled water) to a test tube.[26]
  - Add a small, measured amount of **1-nonanethiol** (e.g., 0.1 mL) to the test tube.
  - Stopper the test tube and shake vigorously for 1-2 minutes.[25]
  - Allow the mixture to stand and observe.
  - If the **1-nonanethiol** forms a separate layer or the solution is cloudy/emulsified, it is considered insoluble or poorly soluble.[2][26] If it disappears completely to form a clear solution, it is soluble. **1-nonanethiol** is known to be insoluble in water.[10] This procedure can be repeated with other solvents (e.g., ethanol, chloroform) to determine its solubility profile.[5]

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